

Valsartan-d8: A Technical Guide to Safe Handling and Laboratory Use

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Compound of Interest

Compound Name: Valsartan-d8

Cat. No.: B1435617

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical guide on the safety data and handling precautions for **Valsartan-d8**. As the deuterated stable isotope of Valsartan, it is primarily used as a reference standard in research and development settings.^{[1][2][3]} While data for the deuterated form is limited, the safety precautions for the parent compound, Valsartan, are considered directly applicable and form the basis of this guide.

Chemical Identity and Physical Properties

Valsartan-d8 is a stable, non-radioactive isotopically labeled version of Valsartan, an angiotensin II receptor antagonist.^{[1][2]} Its physical and chemical properties are summarized below.

Property	Data	Source(s)
Chemical Name	(S)-(-)-Valsartan-d8 (valine-d8)	[4]
CAS Number	1089736-72-0	[1][4]
Molecular Formula	C ₂₄ H ₂₁ D ₈ N ₅ O ₃	[1][4]
Molecular Weight	443.58 g/mol	[4]
Accurate Mass	443.2773	[4]
Appearance	White to Off-White Solid	[1] (Appearance listed as NA, inferred)
Solubility	Soluble in water (parent compound)	[5][6]

Hazard Identification and Toxicological Summary

The primary hazards associated with **Valsartan-d8** are extrapolated from its parent compound. It is classified as a substance with potential for reproductive toxicity and is harmful to aquatic life.[5] It is intended for R&D use only and is not for drug, household, or other uses.[1]

Hazard Type	GHS Classification	Description	Source(s)
Health Hazard	Repr. 2 (H361)	Suspected of damaging fertility or the unborn child.	[5][7]
STOT RE	May cause damage to organs (cardiovascular system) through prolonged or repeated exposure.	[8]	
Environmental Hazard	Aquatic Chronic 3 (H412)	Harmful to aquatic life with long lasting effects.	[5]

Toxicological Data (Valsartan)	Value	Species	Source(s)
Acute Oral Toxicity (LD50)	> 2000 mg/kg	Rat	[8]

Experimental Protocols and Handling Precautions

Strict adherence to safety protocols is mandatory when handling **Valsartan-d8** due to its potential health hazards. The following procedures outline the necessary precautions for safe laboratory use.

A comprehensive PPE strategy is the first line of defense against exposure. The following equipment must be worn at all times when handling the compound.[5]

- Respiratory Protection: A self-contained breathing apparatus or a suitable respirator should be used, especially when handling the powder form to avoid dust formation.[1]
- Eye and Face Protection: Chemical safety goggles are required.[1][5]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., surgical gloves).[1][5]
- Body Protection: A full-sleeved lab coat or apron and protective clothing are necessary to prevent skin contact.[1][5]
- Handling:
 - Obtain special instructions from the Safety Data Sheet (SDS) before use.[5]
 - Handle only in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation.[9]
 - Avoid all contact with skin and eyes and prevent the formation of dust.[9][10]
 - Do not eat, drink, or smoke in the laboratory area where the compound is handled.[10][11]
 - Wash hands thoroughly after handling.[9]

- Storage:
 - Store in a tightly sealed, airtight container.[\[9\]](#)[\[11\]](#)
 - Keep in a dry, cool, and well-ventilated place, protected from moisture.[\[9\]](#)[\[10\]](#) The recommended storage temperature is at or below 25°C.[\[10\]](#)[\[11\]](#)
 - The substance should be stored locked up and kept out of reach of children.[\[5\]](#)[\[10\]](#)

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Protocol	Source(s)
General	If exposed or concerned, seek immediate medical advice and show the SDS to the doctor.	[5] [9]
Inhalation	Move the person to fresh air. If breathing is difficult, provide artificial respiration or oxygen and consult a physician.	[1] [9] [11]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.	[1] [10] [11]
Eye Contact	Rinse opened eyes cautiously with plenty of water for at least 15 minutes. Seek immediate medical attention.	[1] [10] [11]
Ingestion	Do NOT induce vomiting. Rinse mouth thoroughly with water and seek immediate medical assistance.	[1] [9] [11]

- Spill Management:

- Evacuate personnel from the spill area.[\[9\]](#)
- Wear full PPE, including respiratory protection.[\[1\]](#)
- Prevent further leakage if it is safe to do so. Do not let the product enter drains.[\[9\]](#)
- Carefully sweep or shovel the material to avoid creating dust and place it in a suitable, closed, and labeled container for disposal.[\[9\]](#)[\[10\]](#)
- Wipe the spill area with a damp cloth and clean thoroughly, observing environmental regulations.[\[10\]](#)[\[11\]](#)
- Waste Disposal:
 - Dispose of the substance and its container in accordance with all applicable local, regional, national, and international regulations.[\[5\]](#)
 - Avoid release to the environment.[\[5\]](#)

Workflow and Safety Visualizations

The following diagram illustrates the standard workflow for handling **Valsartan-d8**, emphasizing critical safety checkpoints.

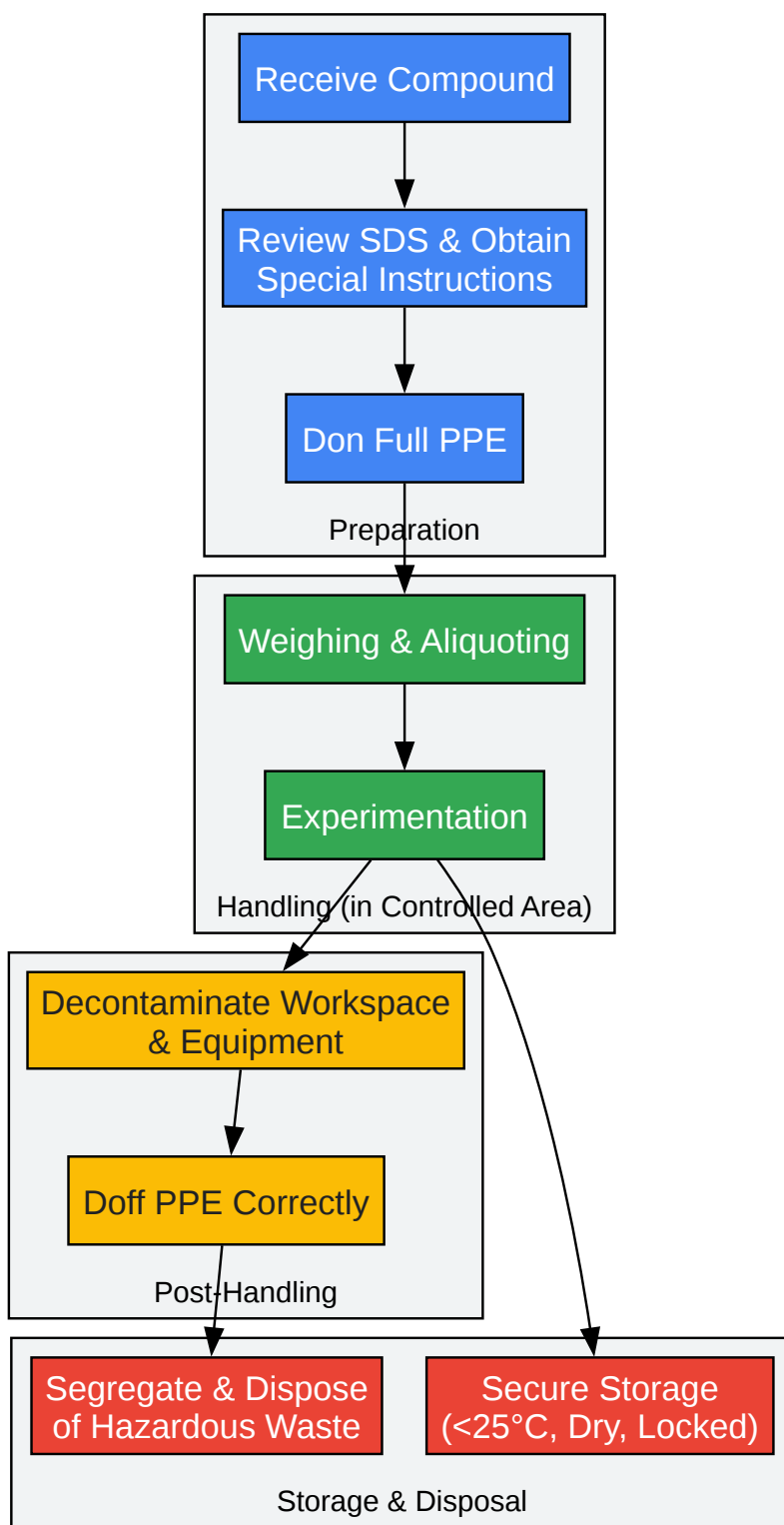


Figure 1: Safe Handling Workflow for Valsartan-d8

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